

Application Notes: The Role of 4-Hydroxy Aceclofenac-D4 in Modern Pharmacokinetic Studies

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Compound of Interest

Compound Name: 4-hydroxy aceclofenac-D4

Cat. No.: B15557847

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Introduction

4-Hydroxy Aceclofenac, the principal active metabolite of the non-steroidal anti-inflammatory drug (NSAID) aceclofenac in humans, is crucial for understanding the parent drug's overall efficacy and safety profile.^{[1][2]} Pharmacokinetic (PK) studies that accurately quantify 4-Hydroxy Aceclofenac in biological matrices are therefore essential in drug development and clinical research. The use of a stable isotope-labeled internal standard, such as **4-Hydroxy Aceclofenac-D4**, is the gold standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This deuterated analog offers superior accuracy and precision by compensating for variability in sample preparation and matrix effects.^{[3][4]} These application notes provide detailed protocols and data for the use of **4-Hydroxy Aceclofenac-D4** in pharmacokinetic research.

Pharmacokinetic Parameters of Aceclofenac and its Metabolites

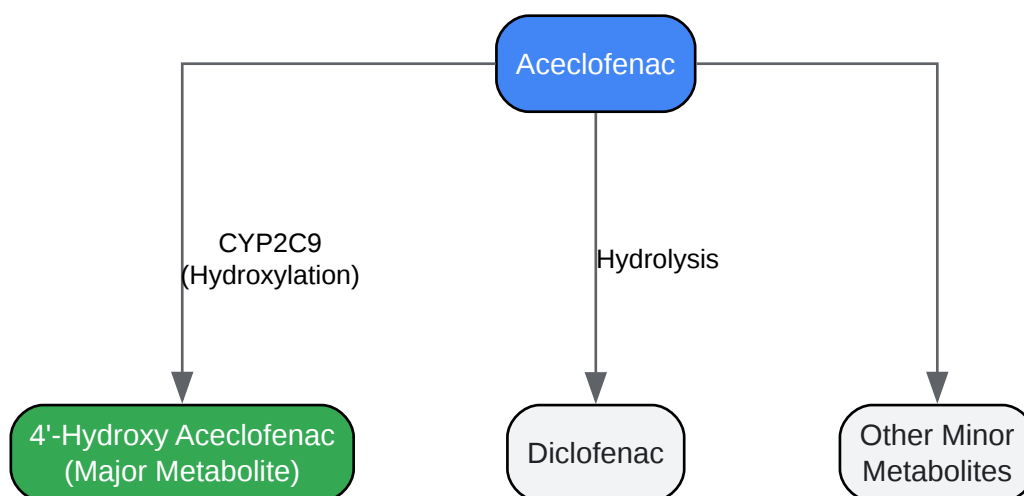
The following table summarizes key pharmacokinetic parameters for aceclofenac and its major metabolites, including 4-hydroxy aceclofenac, following a single oral 100 mg dose of aceclofenac in healthy human volunteers. This data is critical for designing sampling schedules and interpreting results from bioanalytical assays.

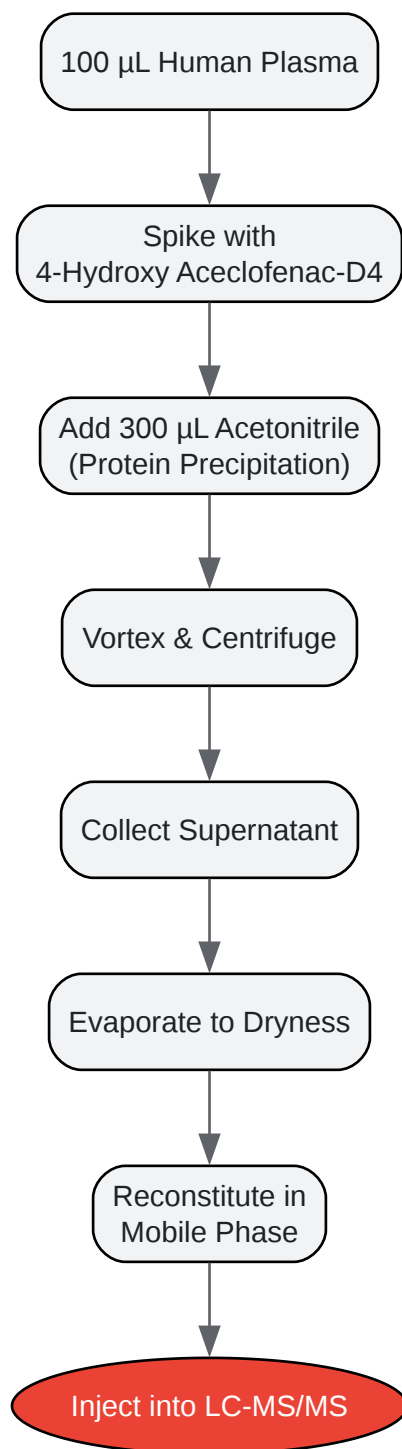
Parameter	Aceclofenac	4'-Hydroxy Aceclofenac	Diclofenac	4'-Hydroxy Diclofenac
Cmax (ng/mL)	7600 ± 1300	890 ± 150	140 ± 30	80 ± 20
Tmax (hr)	2.6 ± 1.8	3.0 ± 0.5	3.2 ± 0.6	3.6 ± 0.7
AUC (ng·hr/mL)	17900 ± 3200	4300 ± 800	650 ± 150	500 ± 120
t1/2 (hr)	~4	Not Reported	Not Reported	Not Reported

Data adapted from studies on the metabolism and pharmacokinetics of aceclofenac. The internal standards used in the source studies for generating this data were not **4-Hydroxy Aceclofenac-D4**.

Metabolic Pathway of Aceclofenac

Aceclofenac undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme CYP2C9.[1][4] The major metabolic pathway is the hydroxylation of aceclofenac to form 4'-hydroxy aceclofenac.[1][2] Minor metabolic pathways include the formation of other hydroxylated metabolites and the conversion of aceclofenac to diclofenac.[2][5]





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